

Chemical structure and isomers of BPEF

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Compound of Interest

Compound Name: 9,9-Bis[4-(2-hydroxyethoxy)phenyl]fluorene

Cat. No.: B037463

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An in-depth analysis of the query "BPEF" reveals ambiguity in the existing scientific literature, with the acronym referring to distinct chemical and biological entities. To provide a precise and relevant technical guide, clarification on the specific "BPEF" of interest is essential. The primary interpretations identified are Bisphenol F and the BpeF protein.

Bisphenol F (BPF)

Bisphenol F is a chemical compound with the general formula $(\text{HOC}_6\text{H}_4)_2\text{CH}_2$. It is structurally related to Bisphenol A (BPA) and is used in the manufacturing of plastics and resins. BPF exists as a mixture of isomers, primarily:

- 4,4'-BPF: The most common isomer, where the hydroxyl groups are in the para position on both phenyl rings.
- 2,4'-BPF: An isomer where one hydroxyl group is in the ortho position and the other is in the para position.
- 2,2'-BPF: An isomer where both hydroxyl groups are in the ortho position.

The different positions of the hydroxyl groups on the phenyl rings lead to variations in the physical, chemical, and biological properties of the isomers.

Chemical Structure of BPF Isomers

The core structure of Bisphenol F consists of two phenol rings linked by a methylene bridge. The isomers differ in the substitution pattern of the hydroxyl groups on these rings.

Table 1: Physicochemical Properties of Bisphenol F Isomers

Property	4,4'-BPF	2,4'-BPF	2,2'-BPF
Molecular Formula	C ₁₃ H ₁₂ O ₂	C ₁₃ H ₁₂ O ₂	C ₁₃ H ₁₂ O ₂
Molar Mass	200.24 g/mol	200.24 g/mol	200.24 g/mol
Melting Point	162-164 °C	118-120 °C	158-160 °C
LogP (octanol-water partition coefficient)	3.14	3.08	3.08

Note: The data presented are typical values and may vary depending on the source.

Experimental Protocols

Synthesis of Bisphenol F Isomers:

The synthesis of Bisphenol F typically involves the condensation reaction of phenol with formaldehyde under acidic conditions. The ratio of isomers produced can be influenced by the reaction conditions, such as temperature, catalyst, and the molar ratio of reactants.

A general laboratory-scale synthesis protocol is as follows:

- **Reaction Setup:** A mixture of phenol and an acidic catalyst (e.g., sulfuric acid, hydrochloric acid) is prepared in a reaction vessel equipped with a stirrer and a condenser.
- **Addition of Formaldehyde:** Formaldehyde (usually as an aqueous solution, formalin) is added dropwise to the phenol mixture while maintaining a specific temperature (e.g., 40-60 °C).
- **Reaction:** The reaction is allowed to proceed for several hours with continuous stirring.
- **Work-up:** After the reaction is complete, the mixture is neutralized, and the product is extracted with an organic solvent.

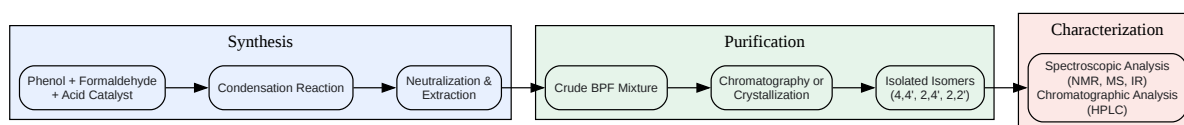
- **Purification:** The individual isomers can be separated and purified using techniques such as fractional crystallization or chromatography.

Characterization of BPF Isomers:

The synthesized isomers are typically characterized using various analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure and differentiate between the isomers based on the chemical shifts and splitting patterns of the aromatic protons and carbons.
- **Mass Spectrometry (MS):** MS is used to determine the molecular weight of the compounds and to confirm their elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy helps in identifying the functional groups present in the molecule, such as the hydroxyl ($-\text{OH}$) and aromatic ($\text{C}=\text{C}$) groups.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a crucial technique for separating and quantifying the different isomers in a mixture.

Logical Workflow for BPF Isomer Synthesis and Analysis



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Caption: Workflow for the synthesis, purification, and characterization of Bisphenol F isomers.

BpeF Protein

In the context of microbiology and antibiotic resistance, BpeF refers to a protein that is a component of the BpeEF-OprC multidrug efflux pump in the bacterium *Burkholderia*

pseudomallei. This efflux pump plays a significant role in the intrinsic and acquired resistance of this bacterium to various antimicrobial agents.

The BpeEF-OprC system is a member of the Resistance-Nodulation-Cell Division (RND) family of transporters. It is a tripartite system composed of:

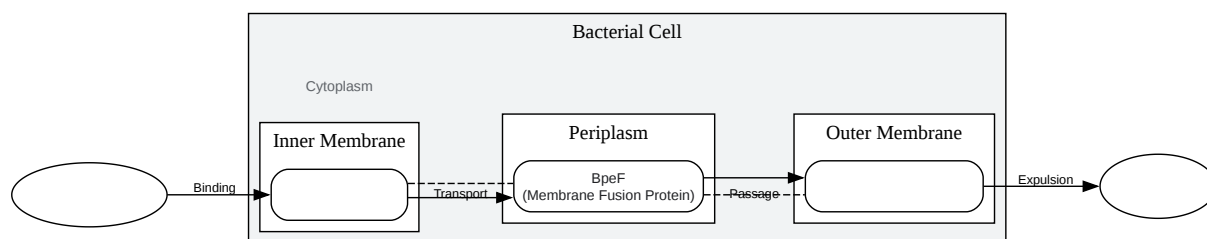
- BpeF: A periplasmic membrane fusion protein (MFP).
- BpeE: An inner membrane RND transporter protein.
- OprC: An outer membrane factor (OMF).

These three components work together to actively transport a wide range of substrates, including antibiotics, out of the bacterial cell.

Structure of the BpeF Protein

The structure of BpeF, like other MFPs, is elongated and is thought to bridge the inner membrane transporter (BpeE) with the outer membrane channel (OprC), facilitating the passage of substrates across the periplasm. Detailed structural information is typically obtained through X-ray crystallography or cryo-electron microscopy.

Signaling Pathway and Mechanism of the BpeEF-OprC Efflux Pump



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Caption: Schematic representation of the BpeEF-OprC multidrug efflux pump in *Burkholderia pseudomallei*.

To provide a comprehensive and accurate technical guide, it is imperative to distinguish which "BPEF" is the subject of interest. The chemical compound Bisphenol F and the bacterial protein BpeF represent vastly different fields of study, each with its own specific set of experimental protocols, data, and biological implications.

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